

# Personal protective equipment for handling VAS2870

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# Essential Safety and Handling Guide for VAS2870

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This guide provides critical safety and logistical information for the handling of **VAS2870**, a pan-NADPH oxidase (NOX) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Personal Protective Equipment (PPE) and Hazard Information

**VAS2870** is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2A). The following personal protective equipment is mandatory when handling this compound.



PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material, disposable.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the handling area.
Skin and Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Not required under normal handling conditions with adequate ventilation.	Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.

#### Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

### **Precautionary Statements:**

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.
- P337 + P313: If eye irritation persists: Get medical advice/ attention.

## **Operational Plan: Safe Handling and Use**

Follow these procedural steps to ensure the safe handling of VAS2870 in a laboratory setting.



### 2.1. Preparation and Weighing

- Designated Area: Conduct all handling of solid VAS2870 in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize inhalation exposure.
- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Weighing: Carefully weigh the desired amount of VAS2870 powder. Use anti-static weighing paper or a weigh boat.
- Clean-up: Immediately clean any spills of the powder using a damp paper towel. Avoid dry sweeping, which can generate dust. Dispose of cleaning materials as hazardous waste.

## 2.2. Solution Preparation

- Solvent: VAS2870 is soluble in DMSO.
- Procedure: In a chemical fume hood, add the appropriate volume of solvent to the vessel
  containing the weighed VAS2870. Cap the vessel and mix by vortexing or gentle agitation
  until the solid is completely dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.

## **Disposal Plan**

Proper disposal of **VAS2870** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

#### 3.1. Waste Segregation

- Solid Waste: Unused VAS2870 powder and any materials grossly contaminated with the solid (e.g., weigh boats, contaminated gloves) should be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Solutions of VAS2870 and any rinsate from cleaning contaminated glassware should be collected in a separate, sealed, and clearly labeled hazardous waste container for organic solvent waste.



Sharps: Needles or other sharps used for transferring VAS2870 solutions must be disposed
of in a designated sharps container.

## 3.2. Disposal Procedure

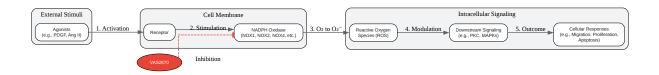
- Containment: Ensure all waste containers are in good condition, compatible with the waste they contain, and are kept securely closed when not in use.
- Labeling: All hazardous waste containers must be labeled with "Hazardous Waste," the full chemical name (VAS2870), and the primary hazard(s) (irritant).
- Storage: Store hazardous waste in a designated satellite accumulation area away from incompatible materials.
- Institutional Guidelines: Follow all institutional and local regulations for the final disposal of chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.

## **Signaling Pathway and Experimental Workflow**

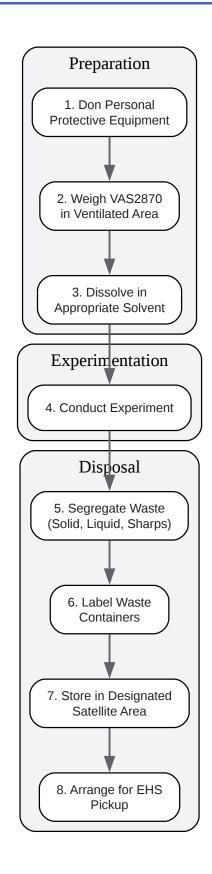
**VAS2870** is a pan-inhibitor of NADPH oxidase (NOX) enzymes, which are involved in the production of reactive oxygen species (ROS).[1] By inhibiting NOX enzymes, **VAS2870** can modulate various downstream signaling pathways.











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